

2-Methylpyrimidine-4-carbaldehyde safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylpyrimidine-4-carbaldehyde

Cat. No.: B089756

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An In-depth Technical Guide to the Safety and Handling of 2-Methylpyrimidine-4-carbaldehyde

Introduction

2-Methylpyrimidine-4-carbaldehyde (CAS No. 1004-17-7) is a heterocyclic aldehyde that serves as a valuable intermediate in organic synthesis and drug discovery.^{[1][2]} The pyrimidine scaffold is a core component of numerous biologically active molecules, and the aldehyde functional group provides a reactive handle for a variety of chemical transformations, including condensation reactions and reductive aminations.^{[1][3]} However, aldehydes as a class are known for their high reactivity, which can present toxicological challenges.^{[4][5][6]} This reactivity necessitates careful handling and a thorough understanding of the compound's safety profile to protect researchers, scientists, and drug development professionals.

This guide provides comprehensive safety and handling information for **2-Methylpyrimidine-4-carbaldehyde**, summarizing physicochemical properties, hazard classifications, and emergency procedures. It includes detailed protocols for laboratory use and spill management to ensure safe application in a research and development setting.

Physicochemical and Toxicological Properties

Understanding the physical and chemical characteristics of **2-Methylpyrimidine-4-carbaldehyde** is fundamental to its safe handling. While specific toxicological studies on this

compound are not extensively published, data from structurally similar aromatic and heterocyclic aldehydes can provide insight into its potential hazards. Aldehydes can be reactive with biological macromolecules and may cause irritation.[4][6][7]

Table 1: Physical and Chemical Properties of **2-Methylpyrimidine-4-carbaldehyde**

Property	Value	Source(s)
CAS Number	1004-17-7	[8] [9] [10]
Molecular Formula	C ₆ H ₆ N ₂ O	[10]
Molecular Weight	122.125 g/mol	[10]
Physical Form	Crystalline Solid	[8]
Color	Faint orange/light beige	[8]
Boiling Point	213.7 ± 13.0 °C (Predicted)	[8]
Density	1.176 ± 0.06 g/cm ³ (Predicted)	[8]

| pKa | 0.16 ± 0.23 (Predicted) |[\[8\]](#) |

Hazard Identification and Classification

A specific GHS classification for **2-Methylpyrimidine-4-carbaldehyde** is not readily available. Therefore, a classification has been inferred from safety data sheets of similar pyrimidine aldehydes and aromatic aldehydes.[\[11\]](#)[\[12\]](#)[\[13\]](#) The primary hazards are expected to be irritation to the skin, eyes, and respiratory tract.

Table 2: Inferred GHS Hazard Classification | Hazard Class | Category | Hazard Statement | Pictogram | Signal Word | | :--- | :--- | :--- | :--- | :--- | | Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |



| Warning | | Serious Eye Damage/Irritation | 2A / 2 | H319: Causes serious eye irritation |



| Warning | | Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |



| Warning | | Acute Toxicity (Oral) | 4 | H302: Harmful if swallowed |



| Warning |

(Note: This classification is inferred from similar compounds and should be used as a guideline. A formal hazard assessment should be conducted by the user.)

Safe Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of the compound. This involves a combination of engineering controls, administrative controls, and appropriate personal protective equipment (PPE).

Engineering Controls

- Fume Hood: All weighing and handling of **2-Methylpyrimidine-4-carbaldehyde** powder should be performed in a certified chemical fume hood to prevent inhalation of dust.[\[14\]](#)[\[15\]](#)
- Ventilation: The laboratory should have adequate general ventilation.[\[7\]](#)[\[11\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the work area.[\[7\]](#)[\[15\]](#)

Handling and Storage

- **Handling:** Avoid all personal contact, including inhalation of dust and contact with skin and eyes.^[11] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.^{[7][16]} Minimize dust generation and accumulation.^[7]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[7][11]} The compound should be stored under an inert atmosphere (nitrogen or argon) at 2-8°C.^[8] Keep away from incompatible materials such as strong oxidizing agents.^[15]

Personal Protective Equipment (PPE)

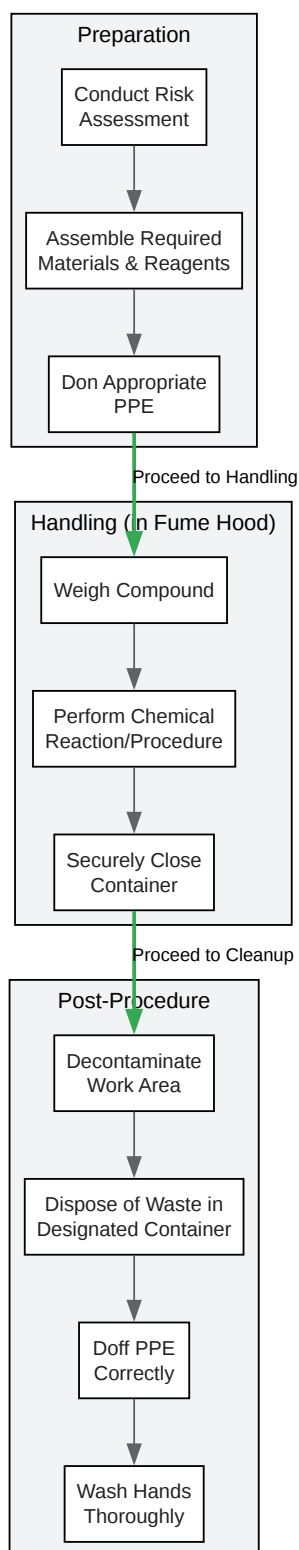
The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.^{[17][18]}

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale and Source(s)
Eye/Face Protection	Chemical safety goggles or safety glasses meeting ANSI Z87.1 standards. A face shield may be required for splash hazards.	Protects against dust particles and splashes. ^{[7][19]}
Skin Protection	Chemical-resistant gloves (e.g., nitrile) inspected before use. A lab coat should be worn, buttoned, with sleeves covering the arms.	Prevents skin contact. Disposable nitrile gloves offer good protection against a range of chemicals for short-term use. ^{[7][15][17]}

| Respiratory Protection | Not typically required if work is performed in a fume hood. If engineering controls are insufficient, a NIOSH-approved respirator may be necessary. | A respiratory protection program that meets OSHA 29 CFR 1910.134 should be followed if respirators are used.^{[7][17]} |

Diagram 1: General Laboratory Handling Workflow



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Caption: A generalized workflow for the safe handling of **2-Methylpyrimidine-4-carbaldehyde**.

Experimental Protocols

Adherence to standardized protocols is essential for safety and experimental reproducibility.

Protocol 1: General Handling and Use in a Laboratory Setting

- Preparation:
 - Consult the Safety Data Sheet (SDS) and perform a risk assessment for the planned experiment.
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don the required PPE: lab coat, safety goggles, and chemical-resistant gloves.[\[7\]](#)
- Procedure:
 - Retrieve the compound from its designated storage location (2-8°C, inert atmosphere).[\[8\]](#)
 - Allow the container to equilibrate to room temperature inside the fume hood before opening to prevent condensation.
 - Carefully weigh the required amount of the solid compound onto a weigh boat or into a tared vessel inside the fume hood. Avoid creating dust.[\[11\]](#)
 - Add the compound to the reaction vessel or solvent as per the experimental plan.
 - Securely close the primary container immediately after use.
- Post-Procedure:
 - Clean any residual dust from the spatula and work surface using a damp cloth or towel, ensuring the cleaning material is disposed of as chemical waste.
 - Return the compound to its proper storage location.
 - Decontaminate all equipment used.

- Dispose of all chemical waste, including empty containers and contaminated PPE, in accordance with institutional and local regulations.
- Remove PPE and wash hands thoroughly with soap and water.^[7]

Protocol 2: Small Solid Spill Cleanup Procedure

- Immediate Action:
 - Alert personnel in the immediate area of the spill.
 - If the spill is outside the fume hood, evacuate the area if there is a risk of airborne dust.
- Containment and Cleanup (Ensure appropriate PPE is worn):
 - For a small, contained spill, gently cover the solid with a damp paper towel to prevent dust from becoming airborne.
 - Carefully sweep up the material and place it into a labeled, sealable container for hazardous waste disposal.^{[7][14]} Avoid dry sweeping which can generate dust.^[11]
- Decontamination:
 - Wipe the spill area with soap and water.
 - Place all contaminated cleaning materials and PPE into the hazardous waste container.
- Reporting:
 - Report the incident to the laboratory supervisor or safety officer, as per institutional policy.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or fire.

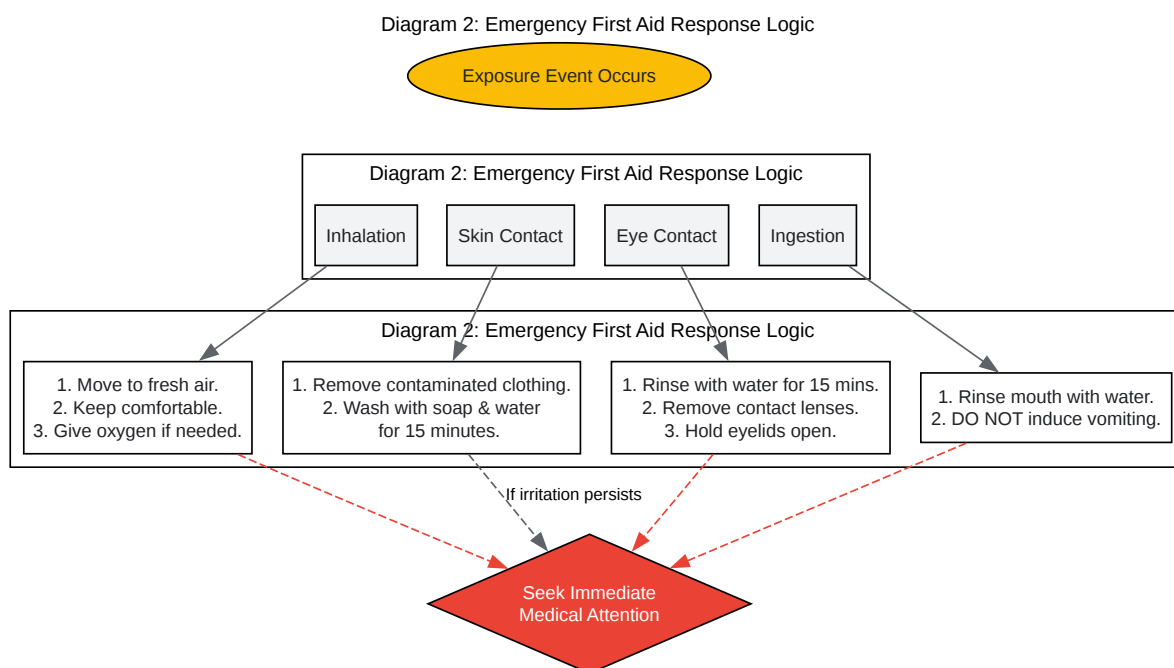
First Aid Measures

The following first aid measures are based on guidelines for similar irritating chemical compounds.^{[7][12][14][20]}

Table 4: First Aid Measures

Exposure Route	Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Seek immediate medical attention. [7] [12]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists. [7] [14]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [12] [14]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)[\[14\]](#) |



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Caption: A decision-making workflow for first aid response to chemical exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or appropriate foam.[7]
- Specific Hazards: During a fire, irritating and toxic gases such as carbon oxides and nitrogen oxides may be generated.[12] Containers may burn, though the compound itself is not considered a significant fire risk.[11]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

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- To cite this document: BenchChem. [2-Methylpyrimidine-4-carbaldehyde safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089756#2-methylpyrimidine-4-carbaldehyde-safety-and-handling>]

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